

Proper handling and long-term storage of 5-Octyl D-Glutamate

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Compound of Interest

Compound Name: 5-Octyl D-Glutamate

Cat. No.: B10765292

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Application Notes and Protocols for 5-Octyl D-Glutamate

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, long-term storage, and experimental use of **5-Octyl D-Glutamate**. The protocols outlined below are intended to serve as a starting point for researchers, and optimization may be required for specific experimental setups.

Product Information and Properties

5-Octyl D-Glutamate is a cell-permeable analog of D-glutamate. Its octyl ester moiety allows it to efficiently cross cell membranes. Once inside the cell, cytoplasmic esterases hydrolyze the ester bond, releasing free D-glutamate and octanol.^{[1][2][3]} This leads to an increase in intracellular D-glutamate concentrations, making it a useful tool for studying the roles of this amino acid in various cellular processes.

Chemical and Physical Properties:

Property	Value	Reference
Formal Name	D-glutamic acid, 5-octyl ester	[1]
Synonyms	5-Octyl ester D-glutamic acid	[1]
CAS Number	149332-65-0	
Molecular Formula	C ₁₃ H ₂₅ NO ₄	
Formula Weight	259.4 g/mol	
Purity	≥98%	
Formulation	Crystalline solid	
Solubility	Soluble in methanol (1 mg/ml, with heating)	

Proper Handling and Storage

2.1. Safety Precautions:

According to the Safety Data Sheet (SDS), **5-Octyl D-Glutamate** is not classified as a hazardous substance. However, it is recommended to follow standard laboratory safety practices.

- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses, gloves, and lab coat when handling the compound.
- Ventilation: Ensure adequate ventilation in the work area.
- First Aid:
 - Inhalation: Move to fresh air. If symptoms persist, consult a physician.
 - Skin Contact: The product is generally not irritating to the skin. Wash with soap and water.
 - Eye Contact: Rinse opened eyes for several minutes under running water.
 - Ingestion: If symptoms persist, consult a doctor.

For research use only. Not for human or veterinary use.

2.2. Long-Term Storage and Stability:

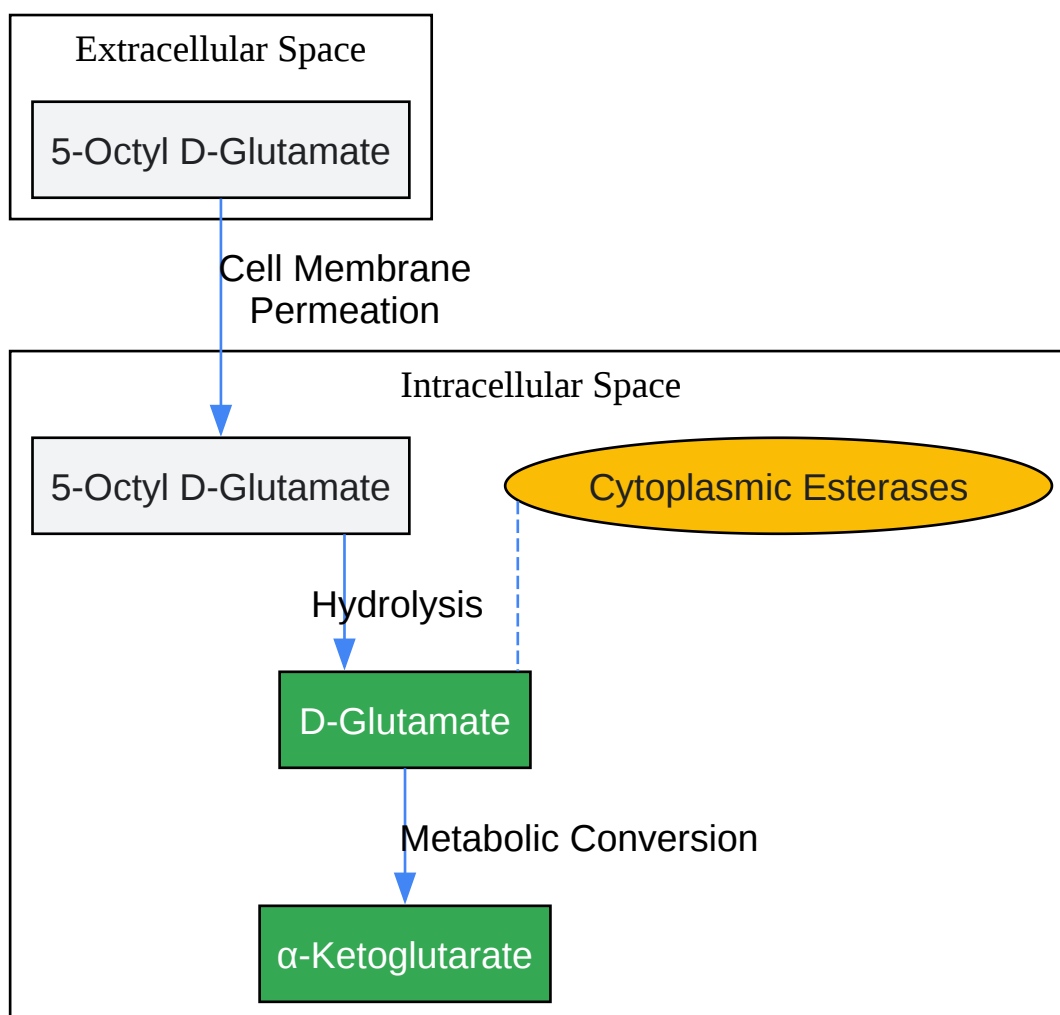
Proper storage is crucial to maintain the integrity and stability of **5-Octyl D-Glutamate**.

Storage Condition	Recommendation	Stability	Reference
Temperature	-20°C	≥ 4 years	
Form	As a crystalline solid	≥ 4 years	
Shipping	Room temperature in the continental US; may vary elsewhere.	Stable	

For maximum recovery of the product, it is recommended to centrifuge the original vial before removing the cap.

Mechanism of Action

The primary mechanism of action of **5-Octyl D-Glutamate** is to increase intracellular levels of D-glutamate.



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Caption: Mechanism of **5-Octyl D-Glutamate** action.

Experimental Protocols

4.1. Preparation of Stock Solutions:

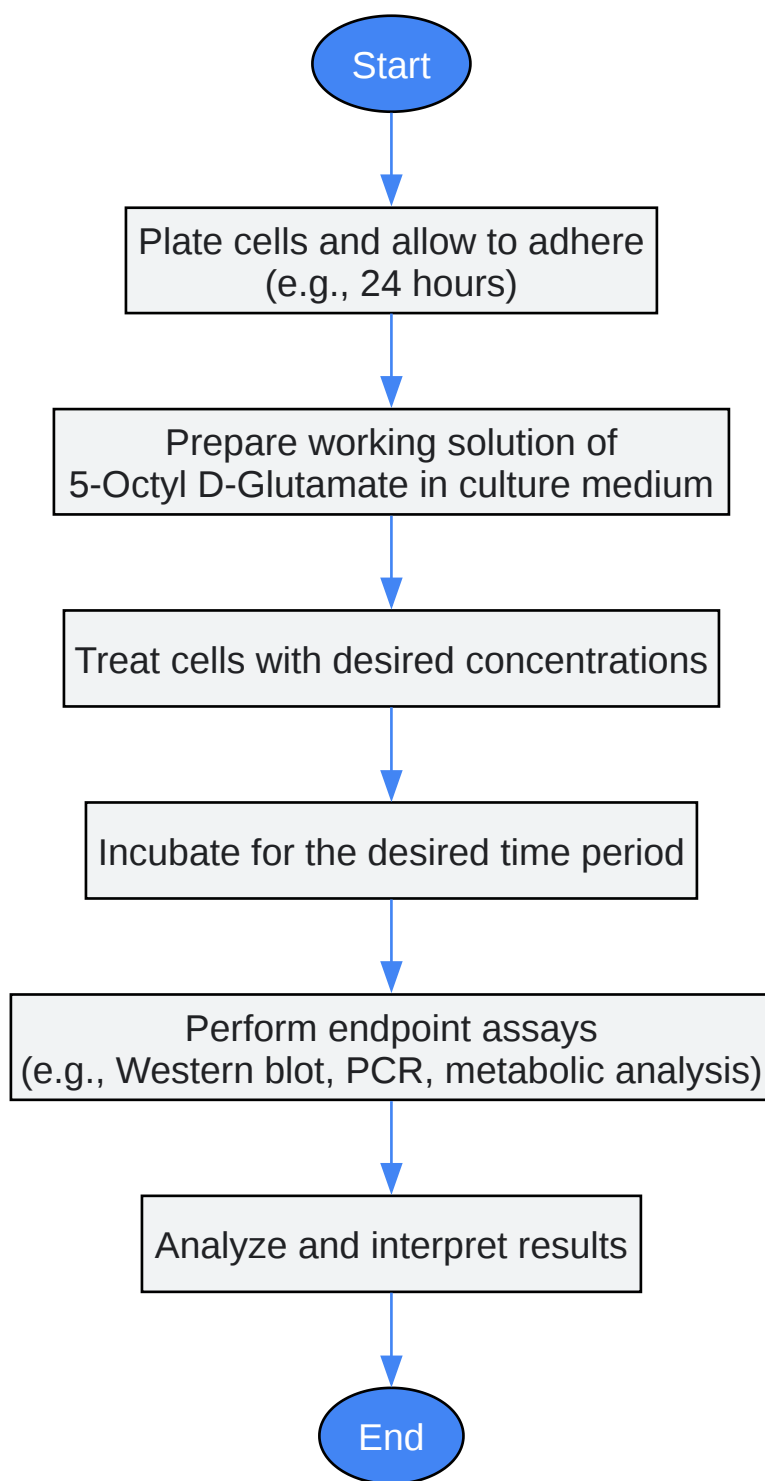
It is recommended to prepare a concentrated stock solution that can be diluted to the desired working concentration for experiments.

- **Solvent Selection:** Methanol is a suitable solvent. For cell culture experiments, dissolve in a minimal amount of a biocompatible solvent like DMSO, followed by dilution in culture medium.

- Stock Solution Preparation (Example):
 - Weigh out a precise amount of **5-Octyl D-Glutamate** crystalline solid.
 - Add the appropriate volume of solvent to achieve the desired stock concentration (e.g., 10 mM).
 - If using methanol, gentle heating may be required for complete dissolution.
 - Vortex briefly to ensure the solution is homogenous.
 - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

4.2. General Protocol for Cell Culture Experiments:

This protocol provides a general workflow for treating cells with **5-Octyl D-Glutamate**.



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Caption: General experimental workflow for cell treatment.

4.3. Determining Optimal Working Concentration:

The optimal concentration of **5-Octyl D-Glutamate** will vary depending on the cell type and the specific experimental goals. It is recommended to perform a dose-response experiment to determine the most effective and non-toxic concentration.

- Suggested Concentration Range: 1 μM to 100 μM .
- Cytotoxicity Assay: A standard cytotoxicity assay (e.g., MTT, LDH) should be performed to assess the effect of the compound on cell viability.
- Positive and Negative Controls: Include appropriate controls in your experiment. For example, a vehicle control (medium with the solvent used for the stock solution) and a positive control if available.

Potential Applications and Research Areas

5-Octyl D-Glutamate can be used in a variety of research contexts to investigate the biological roles of intracellular D-glutamate.

- Neuroscience: D-glutamate is a co-agonist at NMDA receptors and plays a role in synaptic plasticity. **5-Octyl D-Glutamate** can be used to study its effects on neuronal function, excitotoxicity, and neurodegenerative diseases.
- Metabolism: D-glutamate can be converted to α -ketoglutarate, a key intermediate in the Krebs cycle. This compound can be used to study the metabolic effects of increased α -ketoglutarate levels. The L-isomer has been shown to extend lifespan by inhibiting ATP synthase and TOR.
- Microbiology: D-glutamate is an essential component of the peptidoglycan cell wall in bacteria.

Troubleshooting

Problem	Possible Cause	Solution
Compound precipitation in culture medium	The concentration of the compound is too high or the solvent concentration is excessive.	Decrease the final concentration of the compound. Ensure the final solvent concentration is low (e.g., <0.1% for DMSO).
No observable effect	The concentration is too low, the incubation time is too short, or the cells are not responsive.	Perform a dose-response and time-course experiment. Ensure the target pathway is active in your cell model.
Cell toxicity observed	The concentration is too high.	Perform a cytotoxicity assay to determine the non-toxic concentration range.

These application notes and protocols are intended to provide a comprehensive guide for the use of **5-Octyl D-Glutamate** in a research setting. Adherence to proper handling, storage, and experimental procedures will ensure the generation of reliable and reproducible data.

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